

handling and safety procedures for sodium tert-butoxide

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Compound of Interest

Compound Name: Sodium butoxide

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Application Notes and Protocols: Sodium tert-butoxide

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed handling and safety procedures for sodium tert-butoxide. Adherence to these guidelines is crucial for ensuring laboratory safety and experimental success.

Hazard Identification and Quantitative Data

Sodium tert-butoxide is a highly reactive and hazardous substance. It is a flammable solid that is also self-heating and may catch fire.^{[1][2][3][4]} It reacts violently with water and is corrosive, causing severe skin burns and eye damage.^{[2][4][5][6]} Inhalation may cause respiratory irritation.^[5]

Table 1: Quantitative Hazard Data for Sodium tert-butoxide

Property	Value
Flash Point	14 °C
Auto-ignition Temperature	The substance is classified as self-heating.
Vapor Pressure	< 0.000001 hPa at 20 °C
Relative Density	1.025 g/cm ³ at 20 °C
Molecular Weight	96.1 g/mol

Safe Handling and Storage

2.1. Personal Protective Equipment (PPE)

When handling sodium tert-butoxide, the following PPE is mandatory:

- **Eye Protection:** Chemical safety goggles or a face shield are required.[\[1\]](#)[\[2\]](#)[\[7\]](#) Contact lenses should not be worn.[\[7\]](#)
- **Hand Protection:** Neoprene or nitrile rubber gloves must be worn.[\[7\]](#) Inspect gloves for integrity before each use.[\[4\]](#)
- **Skin and Body Protection:** A flame-retardant lab coat and appropriate protective clothing are necessary to prevent skin contact.[\[2\]](#)[\[8\]](#)
- **Respiratory Protection:** For operations that may generate dust, a NIOSH-certified dust and mist respirator is required.[\[7\]](#)

2.2. Storage Requirements

Sodium tert-butoxide must be stored in a cool, dry, and well-ventilated area, away from sources of ignition.[\[1\]](#)[\[2\]](#) It is crucial to store it under an inert atmosphere, such as nitrogen or argon, in a tightly sealed container.[\[7\]](#) The material is moisture-sensitive and should never be allowed to come into contact with water during storage.[\[2\]](#)[\[8\]](#) Incompatible materials to avoid include acids, alcohols, carbon dioxide, esters, halogens, ketones, and water.[\[7\]](#)

Experimental Protocol: Base-Mediated Alkylation Reaction

This protocol outlines a general procedure for using sodium tert-butoxide as a base in an alkylation reaction. All work must be conducted in a chemical fume hood.

Materials:

- Sodium tert-butoxide
- Anhydrous solvent (e.g., THF, DMF)
- Substrate
- Alkylating agent
- Inert gas supply (Nitrogen or Argon)
- Schlenk line or glovebox
- Dry glassware

Procedure:

- **Preparation:** Ensure all glassware is thoroughly dried in an oven and cooled under an inert atmosphere. The reaction should be set up under a continuous flow of nitrogen or argon.
- **Reagent Addition:** In a round-bottom flask equipped with a magnetic stirrer and an inert gas inlet, add the substrate and the anhydrous solvent.
- **Base Addition:** Slowly add the sodium tert-butoxide to the reaction mixture in portions. The reaction may be exothermic, so control the rate of addition to maintain the desired temperature.
- **Reaction:** Stir the mixture at the appropriate temperature for the required amount of time to allow for complete deprotonation.

- **Alkylating Agent Addition:** Slowly add the alkylating agent to the reaction mixture. Monitor the reaction progress by a suitable analytical technique (e.g., TLC, LC-MS).
- **Work-up:** Once the reaction is complete, quench the reaction by carefully and slowly adding a proton source (e.g., saturated aqueous ammonium chloride). Caution: This quenching step can be highly exothermic and may produce flammable gases.
- **Extraction and Purification:** Proceed with standard aqueous work-up and extraction with an appropriate organic solvent. The organic layer should be dried over an anhydrous drying agent (e.g., sodium sulfate), filtered, and the solvent removed under reduced pressure. The crude product can then be purified by a suitable method such as column chromatography or recrystallization.

Emergency Procedures

4.1. Spill Cleanup

In the event of a sodium tert-butoxide spill, follow these steps:

- **Evacuate and Ventilate:** Immediately evacuate the area and ensure it is well-ventilated.[8] Remove all sources of ignition.[1][2]
- **Personal Protection:** Don appropriate PPE, including respiratory protection, before re-entering the area.[1][2]
- **Containment:** Prevent the spill from spreading and entering drains.[1][8]
- **Cleanup:** For small spills, cover with a dry, inert material such as sand or earth.[9] For larger spills, use clean, non-sparking tools to collect the absorbed material into a suitable, dry, and covered container for disposal.[7][9] Do not use water.[7][10]
- **Decontamination:** Clean the affected area thoroughly.

4.2. Fire Fighting

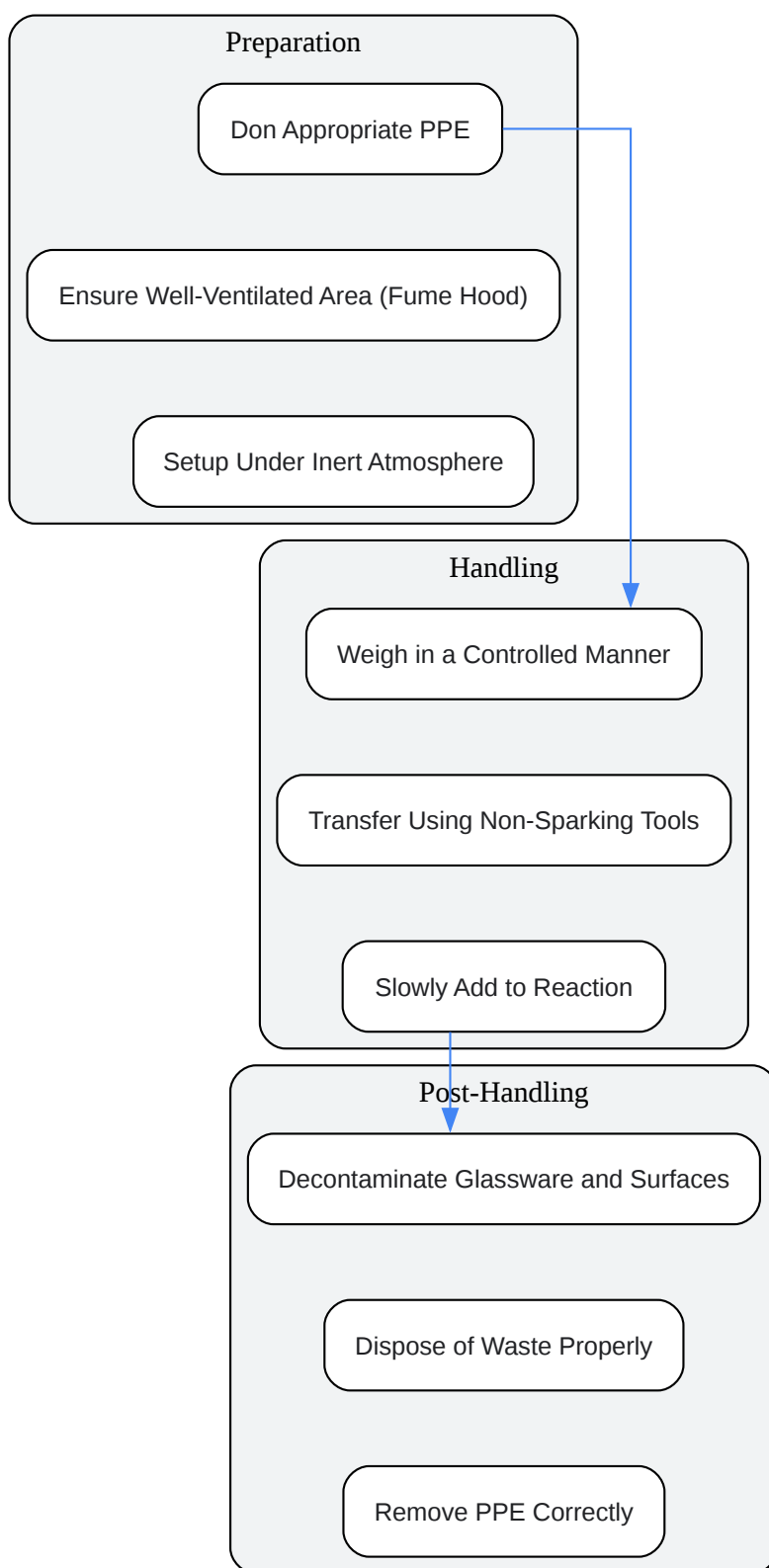
- **Suitable Extinguishing Media:** Use dry chemical powder, dry sand, or carbon dioxide.[4][7][10] Do not use water.[5][7][10]

- Firefighting Procedures: Firefighters should wear self-contained breathing apparatus and full protective gear.[\[1\]](#)[\[7\]](#)

4.3. First Aid

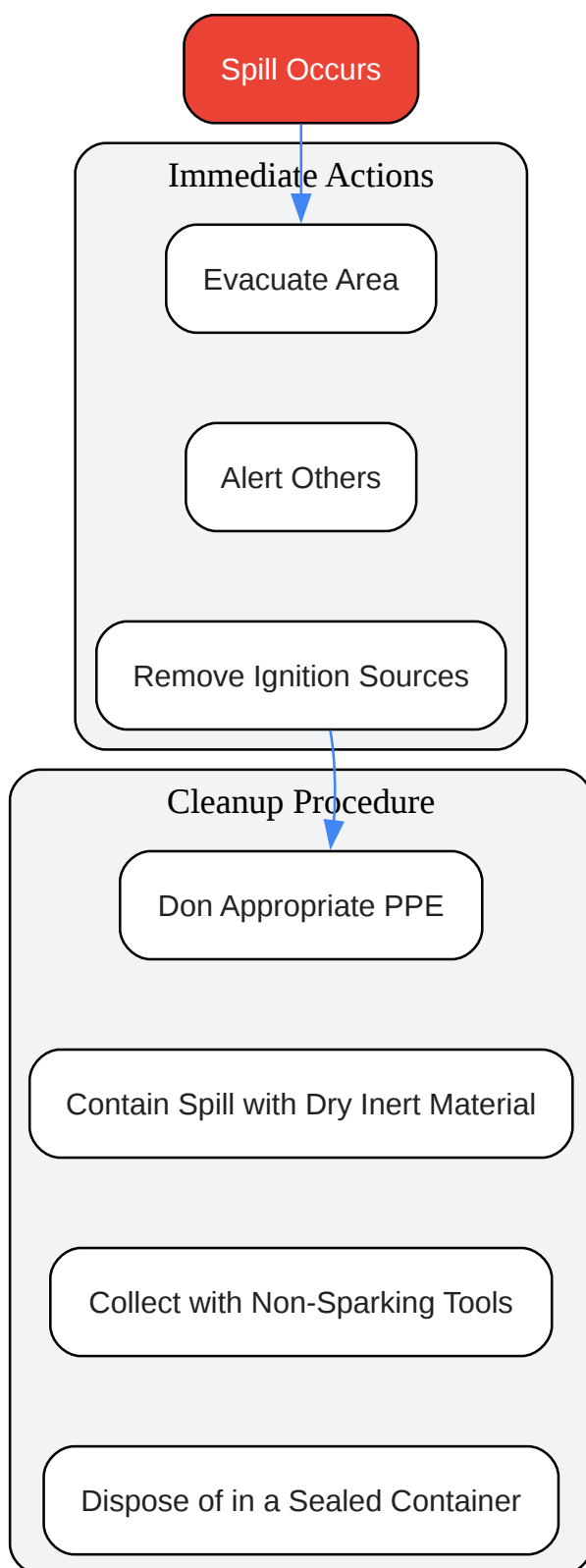
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[\[1\]](#)[\[8\]](#)
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing.[\[1\]](#)[\[8\]](#) Seek immediate medical attention.[\[1\]](#)[\[8\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[1\]](#)[\[8\]](#) Remove contact lenses if present and easy to do.[\[8\]](#) Seek immediate medical attention.[\[1\]](#)[\[8\]](#)
- Ingestion: Do NOT induce vomiting.[\[1\]](#) Rinse mouth with water.[\[1\]](#) Seek immediate medical attention.[\[1\]](#)

Visualizations



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Caption: Workflow for the safe handling of sodium tert-butoxide.



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Caption: Response procedure for a sodium tert-butoxide spill.

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